

Application Note: Synthesis Protocol for [2-(3-Bromophenoxy)ethyl]ethylamine Hydrochloride

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Compound of Interest

Compound Name:	[2-(3-Bromophenoxy)ethyl]ethylamine hydrochloride
CAS No.:	915920-60-4
Cat. No.:	B2802802

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Executive Summary & Retrosynthetic Strategy

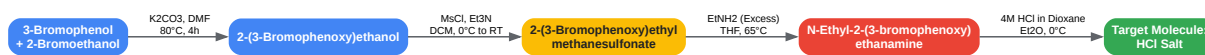
This technical guide details a highly optimized, three-phase synthetic protocol for **[2-(3-Bromophenoxy)ethyl]ethylamine hydrochloride** (CAS: 915920-60-4). This compound serves as a critical building block in medicinal chemistry, frequently utilized in the development of neuroactive agents and receptor modulators.

To avoid the common pitfalls of bis-alkylation and low yields associated with direct dihaloalkane substitution, this protocol employs a step-wise retrosynthetic approach:

- **Etherification:** Formation of the ether linkage via a base-mediated Williamson ether synthesis.
- **Activation:** Conversion of the resulting stable alcohol into a highly reactive methanesulfonate (mesylate) ester.

- Amination & Salt Formation: Controlled N-alkylation using an excess of ethylamine, followed by precipitation as the hydrochloride salt to ensure oxidative stability and ease of handling.

Mechanistic Workflow



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Synthetic workflow for [2-(3-Bromophenoxy)ethyl]ethylamine hydrochloride.

Materials, Reagents, and Quantitative Data

Table 1: Phase 1 & 2 Reagents (Etherification & Activation)

Reagent	MW (g/mol)	Equivalents	Moles (mmol)	Amount	Role
3-Bromophenol	173.01	1.0	100	17.30 g	Starting Material
2-Bromoethanol	124.96	1.2	120	15.00 g	Alkylating Agent
Potassium Carbonate	138.21	2.0	200	27.64 g	Base
DMF (Anhydrous)	N/A	N/A	N/A	150 mL	Solvent
Methanesulfonyl Chloride	114.55	1.5	150	17.18 g	Activating Agent

| Triethylamine | 101.19 | 2.0 | 200 | 20.24 g | Base |

Table 2: Phase 3 & 4 Reagents (Amination & Salt Formation)

Reagent	MW (g/mol)	Equivalents	Moles (mmol)	Amount	Role
Mesylate Intermediate	295.15	1.0	80	23.61 g	Electrophile
Ethylamine (2M in THF)	45.08	5.0	400	200 mL	Nucleophile
4M HCl in Dioxane	36.46	1.5	120	30 mL	Salt Former

| Diethyl Ether | N/A | N/A | N/A | 250 mL | Anti-Solvent |

Step-by-Step Methodologies & Causality

Phase 1: Synthesis of 2-(3-Bromophenoxy)ethanol

Causality & Rationale: Potassium carbonate (K_2CO_3) is selected as the base because its mild nature quantitatively deprotonates 3-bromophenol ($pK_a \sim 9.3$) without inducing the unwanted elimination of 2-bromoethanol to oxirane or vinyl bromide. DMF is utilized as a polar aprotic solvent to heavily solvate the potassium cation, leaving the phenoxide ion "naked" and highly reactive, which significantly accelerates the S_N2 substitution characteristic of the [1\[1\]](#).

Protocol:

- Equip a 500 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Add 3-bromophenol (17.30 g, 100 mmol) and anhydrous K_2CO_3 (27.64 g, 200 mmol) to 150 mL of anhydrous DMF. Stir at room temperature for 15 minutes to allow phenoxide formation (the mixture will darken slightly).
- Add 2-bromoethanol (15.00 g, 120 mmol) dropwise over 10 minutes.
- Heat the reaction mixture to 80 °C and stir for 4 hours.
- Validation Checkpoint: Monitor the reaction by TLC (Hexanes/EtOAc 4:1). The starting phenol ($R_f \sim 0.6$) should completely disappear, replaced by a new UV-active spot ($R_f \sim 0.3$).

- Cool to room temperature, quench with 300 mL of distilled water, and extract with Ethyl Acetate (3 × 150 mL).
- Wash the combined organic layers with 5% aqueous NaOH (2 × 100 mL) to remove any unreacted phenol, followed by a brine wash (100 mL).
- Dry over anhydrous Na₂SO₄, filter, and concentrate in vacuo to yield as a pale yellow oil.

Phase 2: Activation via Mesylation

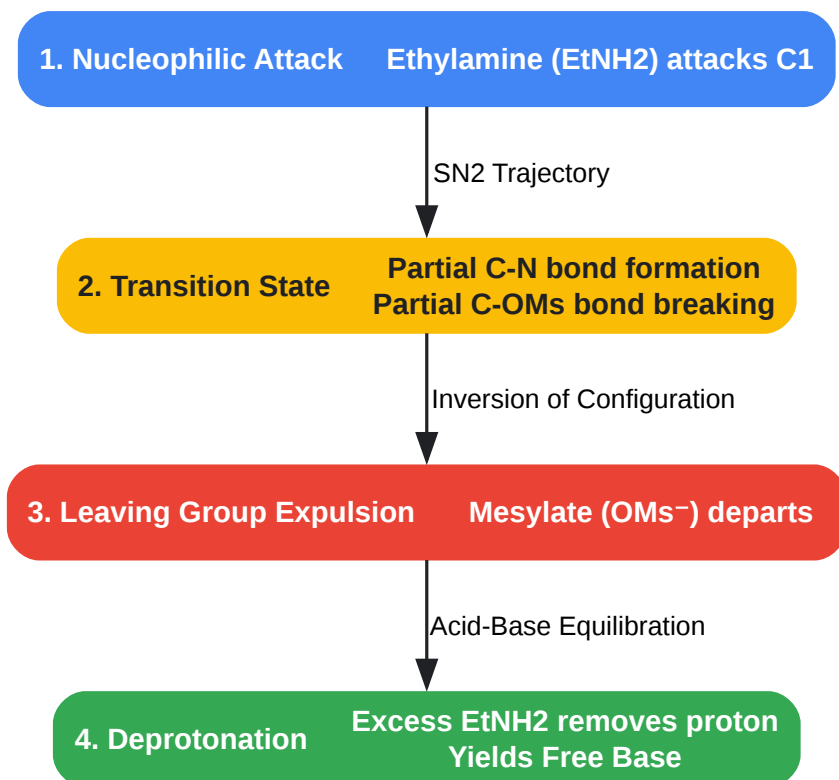
Causality & Rationale: The aliphatic hydroxyl group is a poor leaving group. Converting it to a methanesulfonate (mesylate) ester lowers the activation energy for the subsequent amination. The reaction is strictly maintained at 0 °C initially to prevent the exothermic degradation of the mesyl chloride and to suppress the formation of alkyl chloride byproducts.

Protocol:

- Dissolve the crude 2-(3-bromophenoxy)ethanol (~100 mmol) in 200 mL of anhydrous Dichloromethane (DCM) and cool to 0 °C in an ice bath.
- Add Triethylamine (20.24 g, 200 mmol).
- Add Methanesulfonyl chloride (17.18 g, 150 mmol) dropwise over 20 minutes, maintaining the internal temperature below 5 °C.
- Stir at 0 °C for 1 hour, then allow the mixture to warm to room temperature and stir for an additional 1 hour.
- Validation Checkpoint: TLC (Hexanes/EtOAc 3:1) should show complete conversion to the mesylate (R_f ~0.45). FT-IR analysis of an aliquot will show the disappearance of the broad O-H stretch (~3300 cm⁻¹).
- Quench with saturated aqueous NaHCO₃ (150 mL). Separate the layers and wash the organic phase with 1M HCl (100 mL) and brine (100 mL).
- Dry over Na₂SO₄, filter, and concentrate to yield 2-(3-bromophenoxy)ethyl methanesulfonate.

Phase 3: Selective N-Alkylation

Causality & Rationale: Primary amines are highly susceptible to over-alkylation, which generates unwanted tertiary amines. By utilizing a 5-fold stoichiometric excess of ethylamine, the reaction kinetics are heavily skewed to favor 2[2]. THF is chosen as the solvent to maintain the solubility of the lipophilic mesylate intermediate under pressurized heating.



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Mechanistic logic of the SN2 N-alkylation step.

Protocol:

- Dissolve the mesylate intermediate (assume 80 mmol, 23.61 g) in 50 mL of anhydrous THF.
- Transfer the solution to a heavy-walled pressure flask and add Ethylamine (200 mL of a 2M solution in THF, 400 mmol).
- Seal the flask and heat to 65 °C behind a blast shield for 12 hours.

- Validation Checkpoint: Aliquot a 0.1 mL sample, concentrate, and analyze via LC-MS. The mass spectrum must confirm the desired product mass $[M+H]^+$ at m/z 244.0 (and 246.0 for the ^{81}Br isotope).
- Cool the flask to room temperature and carefully vent.
- Concentrate the mixture in vacuo to remove THF and the highly volatile excess ethylamine.
- Dissolve the resulting residue in DCM (150 mL) and wash with saturated aqueous Na_2CO_3 (100 mL) to ensure the product is entirely in its free-base form.
- Dry the organic layer over Na_2SO_4 , filter, and concentrate to yield the free base as an amber oil.

Phase 4: Hydrochloride Salt Precipitation

Causality & Rationale: The free base of phenoxyethylamines is an oil that is susceptible to aerial oxidation and difficult to weigh accurately. Precipitation as the hydrochloride salt utilizing anhydrous HCl in dioxane creates a stable, highly pure crystalline solid. Diethyl ether acts as an ideal anti-solvent, driving the immediate precipitation of the highly polar salt while keeping organic impurities solubilized.

Protocol:

- Dissolve the crude free base in 250 mL of anhydrous Diethyl Ether. Cool the flask to 0 °C.
- Slowly add 4M HCl in Dioxane (30 mL, 120 mmol) dropwise under vigorous magnetic stirring. A white precipitate will form immediately upon addition.
- Stir the suspension for 30 minutes at 0 °C to ensure complete crystallization.
- Validation Checkpoint: Allow the solid to settle; the supernatant should be clear. Spot the supernatant on a TLC plate—no UV-active spots should remain in the mobile phase, indicating complete precipitation of the product.
- Filter the suspension through a medium-porosity glass frit under vacuum.

- Wash the filter cake with ice-cold Diethyl Ether (2 × 50 mL) to remove any trapped dioxane or unreacted mesylate traces.
- Dry the solid in a vacuum oven at 40 °C for 12 hours to afford the final target, **[2-(3-Bromophenoxy)ethyl]ethylamine hydrochloride**, as a white to off-white crystalline solid.

Analytical Validation (Quality Control)

To ensure the trustworthiness of the synthesized batch, the following QC parameters must be met:

- Appearance: White crystalline powder.
- ¹H NMR (400 MHz, DMSO-d₆): δ 9.20 (br s, 2H, NH₂⁺), 7.25 (m, 1H, Ar-H), 7.15 (m, 2H, Ar-H), 6.95 (m, 1H, Ar-H), 4.30 (t, J = 5.2 Hz, 2H, O-CH₂), 3.35 (t, J = 5.2 Hz, 2H, N-CH₂), 3.00 (q, J = 7.2 Hz, 2H, CH₂ of ethyl), 1.20 (t, J = 7.2 Hz, 3H, CH₃).
- Purity: >98% by HPLC (UV detection at 254 nm).

References

- Title: A Multioutcome Experiment for the Williamson Ether Synthesis Source: ACS Publications (Journal of Chemical Education) URL:[[1](#)]
- Title: Efficient synthesis of secondary amines by selective alkylation of primary amines Source: Google Patents (US6423871B1) URL:[[2](#)]
- Title: 2-(3-Bromophenoxy)ethanol | 79906-55-1 Source: Sigma-Aldrich URL:

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Sources

- 1. pubs.acs.org [pubs.acs.org]

- [2. US6423871B1 - Efficient synthesis of secondary amines by selective alkylation of primary amines - Google Patents \[patents.google.com\]](#)
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